

3-[(2-Ethoxyethoxy)methyl]piperidine safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-[(2-Ethoxyethoxy)methyl]piperidine
CAS No.: 868067-33-8
Cat. No.: B3161110

[Get Quote](#)

Technical Guide: 3-[(2-Ethoxyethoxy)methyl]piperidine Safety Assessment, Handling Protocols, and Synthetic Utility

Executive Summary

3-[(2-Ethoxyethoxy)methyl]piperidine (CAS: 868067-33-8) is a specialized heterocyclic building block used primarily in medicinal chemistry and drug discovery.^[1] Characterized by a secondary amine within a piperidine ring and a polar ethoxyethoxy side chain, this compound serves as a critical scaffold for introducing solubility-enhancing motifs into drug candidates.

This guide synthesizes the safety data sheet (SDS) requirements with practical laboratory protocols. It moves beyond static hazard lists to provide a dynamic, self-validating system for safe handling, storage, and experimental application.

Chemical Identity & Physicochemical Profile[2][3][4][5][6][7]

Understanding the physical properties is the first step in risk assessment. The high boiling point and basicity dictate specific handling requirements.

Table 1: Physicochemical Specifications

Property	Value	Source/Note
Chemical Name	3-[(2-ethoxyethoxy)methyl]piperidine	IUPAC
CAS Number	868067-33-8	ChemicalBook [1]
Molecular Formula	C ₁₀ H ₂₁ NO ₂	Calculated
Molecular Weight	187.28 g/mol	Calculated
Physical State	Liquid (Viscous)	Predicted based on structure
Boiling Point	254.0 ± 10.0 °C	Predicted (760 mmHg) [1]
Density	0.925 ± 0.06 g/cm ³	Predicted [1]
pKa (Conjugate Acid)	10.02 ± 0.10	Predicted (Basic Amine) [1]
Solubility	Soluble in organic solvents (DCM, MeOH), Water	Polar ether chain enhances aqueous solubility

Hazard Identification & Risk Assessment

As a secondary amine, the primary hazards are corrosivity and irritation. The ethoxyethoxy chain adds polarity but does not significantly mitigate the basicity of the piperidine ring.

GHS Classification (Derived from Functional Group Analysis)

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).

- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage).
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation).

Mechanistic Insight: The Amine Hazard

The unhindered secondary amine at the 1-position of the piperidine ring is a potent nucleophile and base. Upon contact with biological tissue, it can rapidly saponify lipids and denature proteins, leading to deep, chemical burns that may not be immediately painful due to nerve damage.

Handling, Storage, & Stability Protocols

This section outlines a self-validating workflow for maintaining compound integrity and operator safety.

Storage Architecture

- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen). Secondary amines readily absorb atmospheric CO₂ to form carbamates, appearing as a white crust.
- Temperature: Refrigerate (2–8 °C) to minimize oxidation and degradation.
- Container: Tightly sealed glass or Teflon-lined containers. Avoid metal containers that may corrode.

Self-Validating Purity Check

Before using this reagent in critical synthesis (e.g., library production), validate its purity:

- Visual Inspection: The liquid should be clear/colorless to pale yellow. Darkening indicates oxidation (N-oxide formation).
- ¹H-NMR Check: Look for a diagnostic shift of the α-protons next to the nitrogen (approx. 2.5–3.0 ppm). CO₂ absorption (carbamate salt) will cause line broadening or distinct downfield shifts in this region.

Operational Workflow Diagram

The following diagram illustrates the logical flow for safe handling, from storage retrieval to waste disposal.



[Click to download full resolution via product page](#)

Figure 1: Operational safety workflow ensuring compound integrity and operator protection.

Emergency Response Protocols

In the event of exposure, immediate action is critical to mitigate the corrosive effects of the amine.[2]

Table 2: First Aid Measures

Exposure Route	Immediate Action	Rationale
Eye Contact	Rinse immediately with water for 15+ mins.[3] Lift eyelids.	Basic compounds cause penetrating corneal injury; rapid dilution is vital.
Skin Contact	Remove contaminated clothing. Wash with soap/water.[2][3][4]	Prevent chemical burns.[4] Do not use solvents (ethanol) which may increase absorption.
Inhalation	Move to fresh air. Administer oxygen if breathing is difficult. [2]	Vapors are respiratory irritants; pulmonary edema may be delayed.
Ingestion	Do NOT induce vomiting. Rinse mouth. Drink water.	Vomiting re-exposes the esophagus to the corrosive base.

Experimental Application & Synthetic Utility

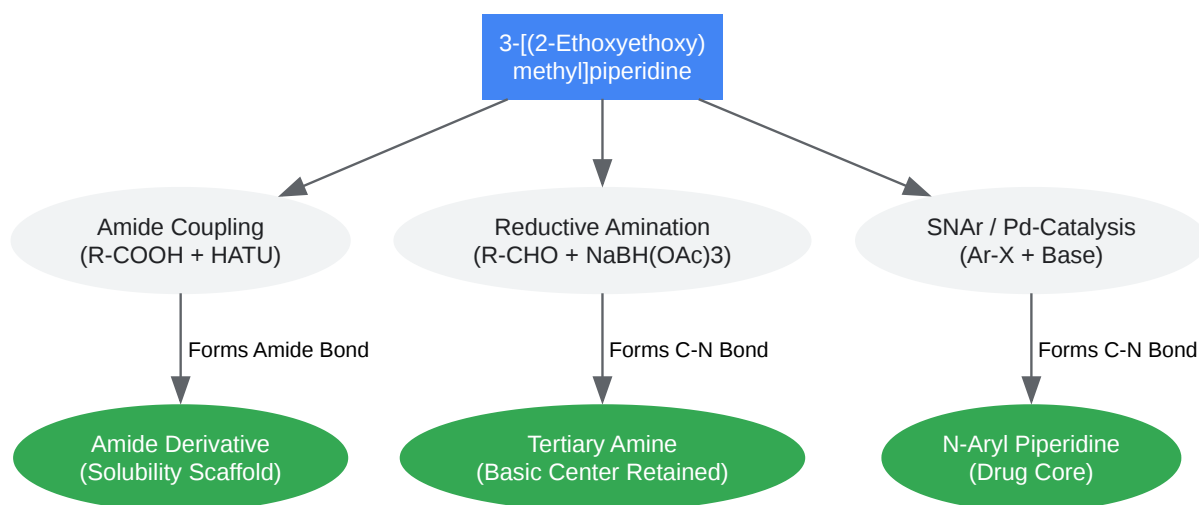
3-[(2-Ethoxyethoxy)methyl]piperidine is a versatile nucleophile. Its secondary amine allows for diverse functionalization, while the ether tail improves the physicochemical properties (LogD, solubility) of the final molecule.

Key Reaction Pathways[12]

- Amide Coupling: Reaction with carboxylic acids (using HATU/EDC) to form amides.
- Reductive Amination: Reaction with aldehydes/ketones (using $\text{NaBH}(\text{OAc})_3$) to form tertiary amines.
- $\text{S}_\text{N}\text{Ar}$ / Buchwald-Hartwig: Coupling with aryl halides to form N-aryl piperidines.

Validated Protocol: Amide Coupling (Example)

- Reagents: Carboxylic Acid (1.0 eq), **3-[(2-Ethoxyethoxy)methyl]piperidine** (1.1 eq), HATU (1.2 eq), DIPEA (3.0 eq), DMF.
- Procedure:
 - Dissolve Acid and HATU in DMF. Stir 5 min.
 - Add DIPEA, then the Piperidine derivative.
 - Monitor by LCMS. The basic nitrogen is consumed, neutralizing the corrosion hazard in the product.



[Click to download full resolution via product page](#)

Figure 2: Synthetic utility pathways demonstrating the versatility of the piperidine scaffold.

Toxicological Context

While specific toxicological data for this exact CAS is limited, "read-across" methodology from structural analogs (Piperidine, 3-Methylpiperidine) provides a high-confidence safety profile.

- Acute Toxicity: Piperidine derivatives typically show oral LD50 values in the range of 100–500 mg/kg (Rat). Treat as Harmful.
- Carcinogenicity: No specific data indicates this compound is carcinogenic.
- Environmental Fate: The ether chain suggests potential for higher water solubility and mobility compared to lipophilic piperidines. Prevent entry into drains.[4]

References

- PubChem. (n.d.). Piperidine Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-[(2-ETHOXYETHOXY)METHYL]PIPERIDINE CAS#: 868067-33-8
[m.chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. peptide.com [peptide.com]
- To cite this document: BenchChem. [3-[(2-Ethoxyethoxy)methyl]piperidine safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b3161110/docs#3-2-ethoxyethoxy-methyl-piperidine-safety-data-sheet-sds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)